

Application Notes and Protocols for 4-Guanidinobutanoic Acid in Cell Culture Experiments

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Compound of Interest					
Compound Name:	4-Guanidinobutanoic acid				
Cat. No.:	B1205289	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Guanidinobutanoic acid (4-GBA), also known as γ-guanidinobutyric acid, is an arginine derivative that has demonstrated biological activity in various in vitro systems.[1] These application notes provide a summary of its known effects and detailed protocols for its use in cell culture experiments, catering to researchers in oncology and neuroscience.

Physicochemical Properties

Property	Value
Molecular Formula	C5H11N3O2
Molecular Weight	145.16 g/mol
Appearance	White crystalline solid
Solubility	Soluble in water

Applications in Oncology Research

4-Guanidinobutanoic acid has been shown to exhibit cytotoxic effects against human gastric cancer cell lines.[1][2][3] This suggests its potential as a therapeutic agent for certain types of



cancer.

Quantitative Data Summary

The following table summarizes the reported half-maximal inhibitory concentration (IC50) values of 4-GBA in human gastric cancer cell lines.

Cell Line	Cancer Type	IC50 (μM)	Assay	Reference
SNU638	Gastric Adenocarcinoma	43.7	MTT Assay	[1]
AGS	Gastric Adenocarcinoma	75.1	MTT Assay	[1]

Experimental Protocols: Oncology Protocol 1: Determination of Cytotoxicity using MTT Assay

This protocol outlines the procedure to assess the cytotoxic effects of 4-GBA on adherent cancer cell lines, such as AGS and SNU638.

Materials:

- 4-Guanidinobutanoic acid (4-GBA)
- Human gastric cancer cell lines (e.g., AGS, SNU638)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-buffered saline (PBS), sterile
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates



- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count the cells.
 - \circ Seed the cells in a 96-well plate at a density of 5 x 10³ cells/well in 100 µL of complete medium.
 - Incubate the plate at 37°C in a humidified atmosphere with 5% CO₂ for 24 hours to allow for cell attachment.
- Treatment with 4-GBA:
 - Prepare a stock solution of 4-GBA in sterile water or PBS. Further dilute the stock solution with complete medium to achieve the desired final concentrations (e.g., a serial dilution from 10 μM to 200 μM).
 - Remove the medium from the wells and add 100 μL of the medium containing different concentrations of 4-GBA. Include a vehicle control (medium without 4-GBA).
 - Incubate the plate for 48 hours at 37°C and 5% CO₂.
- MTT Assay:
 - After the incubation period, add 10 μL of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for an additional 4 hours at 37°C.
 - Carefully remove the medium from each well.
 - \circ Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10 minutes to ensure complete dissolution.





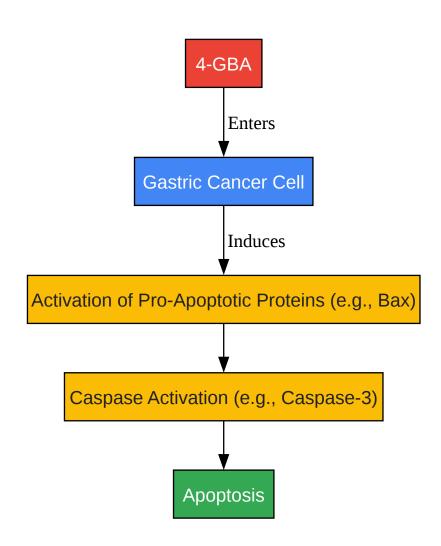


· Data Acquisition:

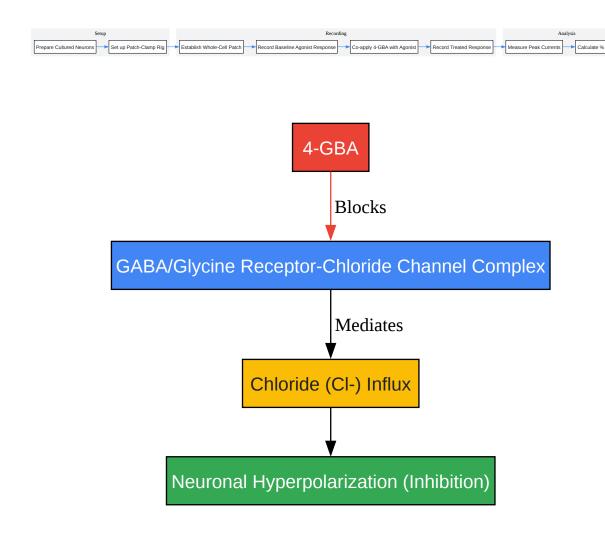
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control.
- Plot the cell viability against the log of the 4-GBA concentration to determine the IC50 value.











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References

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- 3. researchgate.net [researchgate.net]
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